Mitigating aggregation issues with Maytansinoid B ADC formulations

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Compound of Interest

Compound Name: *Maytansinoid B*

Cat. No.: *B15603315*

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Technical Support Center: Maytansinoid B ADC Formulations

This technical support center provides troubleshooting guidance and frequently asked questions to address aggregation issues encountered during the formulation of **Maytansinoid B** Antibody-Drug Conjugates (ADCs).

Troubleshooting Guides

This section offers a problem-and-solution format to guide researchers through common challenges with **Maytansinoid B** ADC aggregation.

Problem 1: High levels of aggregation are observed immediately after the conjugation reaction.

Possible Causes:

- Hydrophobicity of the **Maytansinoid B** payload: The conjugation of hydrophobic payloads like **Maytansinoid B** can increase the overall hydrophobicity of the antibody, leading to aggregation.[1][2][3]

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- Suboptimal conjugation conditions: Factors such as pH, temperature, and the use of organic co-solvents can stress the antibody and promote aggregation.[1][3]
- High Drug-to-Antibody Ratio (DAR): Higher DAR values can increase the propensity for aggregation due to increased surface hydrophobicity.[4]

Troubleshooting Workflow:

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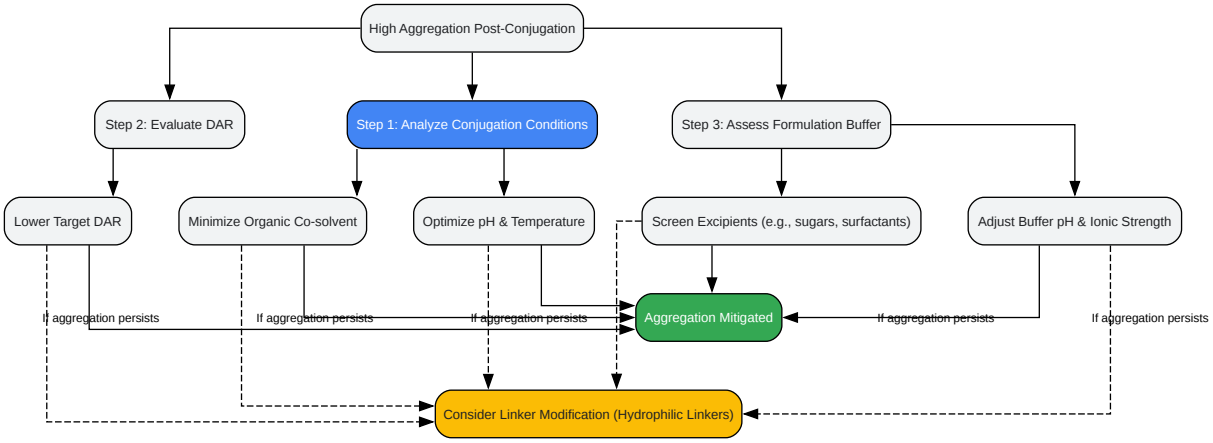

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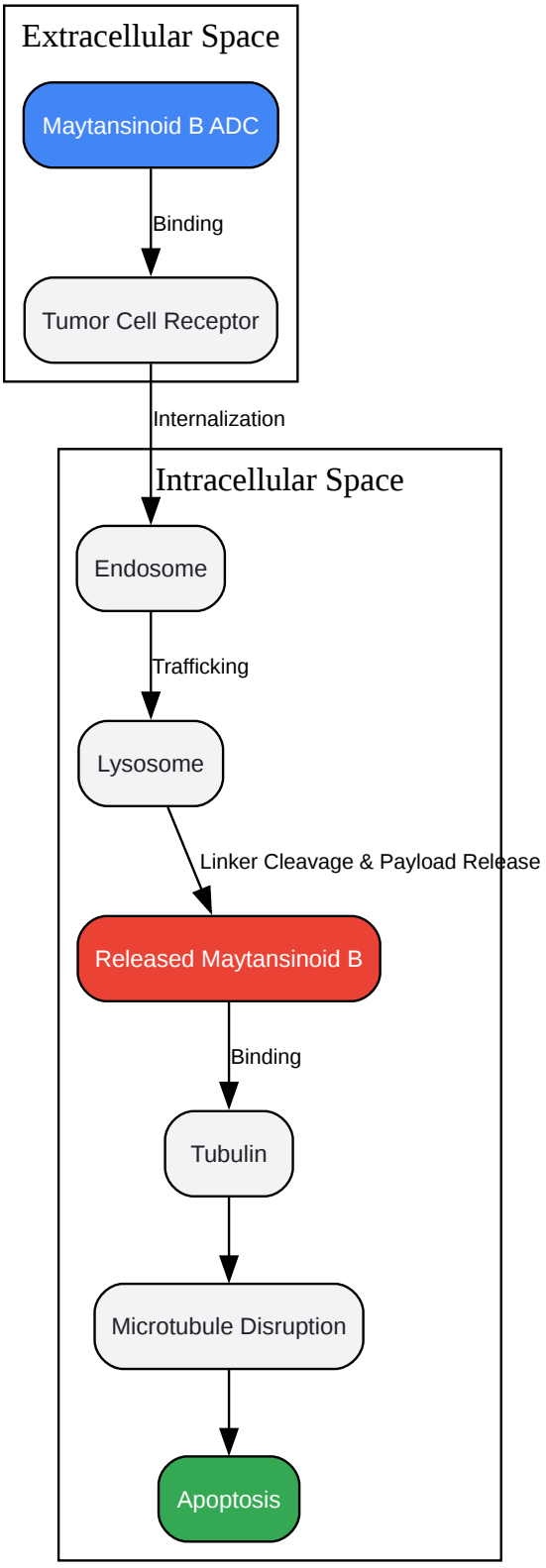

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